

# Application Note: Preparation of CHMFL-BMX-078 Stock Solution in DMSO

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## Compound of Interest

Compound Name: CHMFL-BMX-078

Cat. No.: B15544527

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## Introduction

**CHMFL-BMX-078** is a potent and selective type II irreversible inhibitor of Bone Marrow Kinase on the X chromosome (BMX), a non-receptor tyrosine kinase.[1][2][3] It functions by forming a covalent bond with the cysteine 496 residue within the kinase's ATP binding site.[2] Due to its high selectivity, it serves as a valuable pharmacological tool for investigating BMX-mediated signaling pathways, which are implicated in cell motility, adhesion, proliferation, and tumorigenicity.[2][4] This document provides a detailed protocol for the preparation of **CHMFL-BMX-078** stock solutions in Dimethyl Sulfoxide (DMSO) for in vitro research applications.

## Physicochemical Properties and Storage

A summary of the key quantitative data for **CHMFL-BMX-078** is presented in the table below. Note that solubility can be variable, and the provided data represents values reported across different suppliers. It is recommended to use freshly opened, anhydrous DMSO for the best results, as hygroscopic DMSO can negatively impact solubility.[2]

Property	Value
Molecular Weight	625.67 g/mol [2] (values may range from 625.67 to 625.7 g/mol [2][4][5][6])
Appearance	Solid, off-white to yellow powder[2][4]
Purity	≥90% to >98% (refer to the Certificate of Analysis for the specific batch)[1][4][5]
Solubility in DMSO	≥30 mg/mL (approximately 48 mM)[2][7]. Some sources report 10 mM.[1] Sonication is recommended to aid dissolution.[7]
Storage of Solid	-20°C for up to 3 years; 4°C for up to 2 years.[2]
Storage of DMSO Stock	-80°C for up to 2 years; -20°C for up to 1 year. [2] It is advisable to use the solution promptly after preparation.[8]

## Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CHMFL-BMX-078** in DMSO. This concentration is a common starting point for many in vitro assays.

### Materials

- **CHMFL-BMX-078** solid powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

#### Procedure

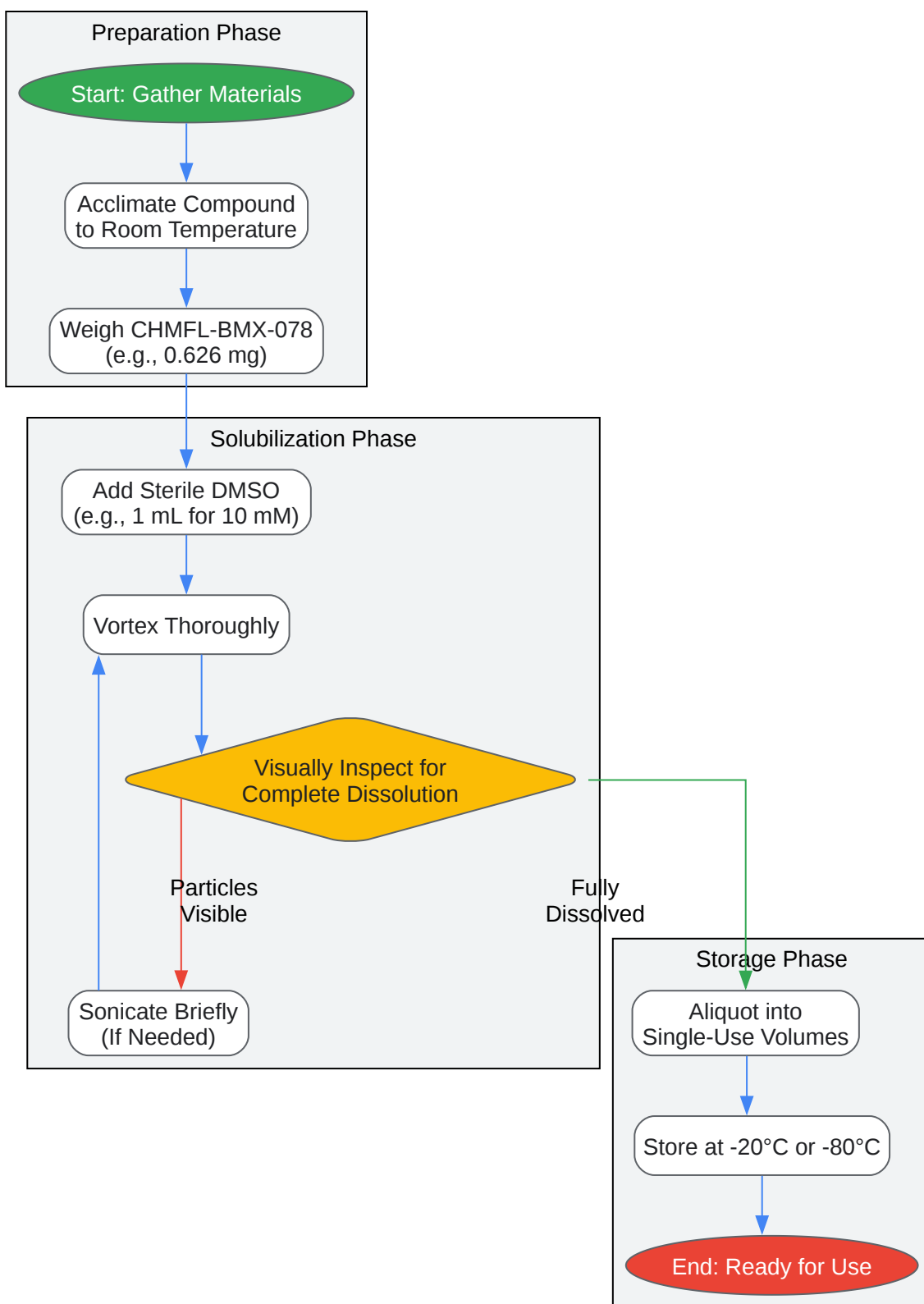
- Acclimatization: Before opening, allow the vial of **CHMFL-BMX-078** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **CHMFL-BMX-078** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.626 mg of the compound (see calculation below).
- Calculation: Use the following formula to determine the required mass of **CHMFL-BMX-078** for your desired stock concentration and volume:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example for 1 mL of 10 mM stock:  $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 625.67 \text{ g/mol} / 1000 = 0.626 \text{ mg}$

- Solubilization: Add the calculated volume of sterile DMSO to the tube containing the **CHMFL-BMX-078** powder.
- Mixing: Tightly cap the tube and vortex thoroughly for several minutes until the solid is completely dissolved. If dissolution is slow, brief sonication in a water bath can be applied to facilitate the process.<sup>[7]</sup> Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile tubes. Store the aliquots at -20°C or -80°C.<sup>[2]</sup>

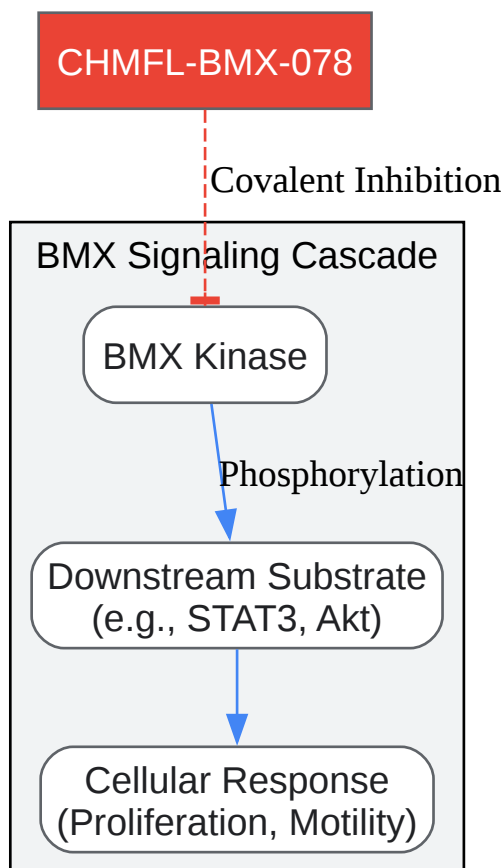
#### Workflow for Preparing **CHMFL-BMX-078** Stock Solution



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Caption: Workflow for preparing **CHMFL-BMX-078** stock solution in DMSO.

## BMX Signaling Pathway Inhibition



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Caption: Inhibition of the BMX signaling pathway by **CHMFL-BMX-078**.

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